

Physical properties like boiling point and density of Di-tert-butyl diisopropylphosphoramidite

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Compound of Interest

Compound Name: *Di-tert-butyl diisopropylphosphoramidite*

Cat. No.: B043659

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Technical Guide: Physical and Chemical Properties of Di-tert-butyl diisopropylphosphoramidite

This technical guide provides a comprehensive overview of the physical and chemical properties of **Di-tert-butyl diisopropylphosphoramidite**, a critical reagent in modern synthetic chemistry. Aimed at researchers, scientists, and professionals in drug development, this document details its physical characteristics, provides an experimental protocol for its synthesis, and illustrates the synthetic workflow.

Core Physical and Chemical Properties

Di-tert-butyl diisopropylphosphoramidite is a key phosphoramidite used in oligonucleotide synthesis and as a ligand in various cross-coupling reactions.^{[1][2]} Its stability and reactivity are crucial for the efficient formation of phosphodiester bonds.^[1]

Quantitative Data Summary

The physical properties of **Di-tert-butyl diisopropylphosphoramidite** are summarized in the table below for easy reference.

Property	Value	Conditions
Boiling Point	85-90 °C	at 0.2 mmHg
Density	0.879 g/mL	at 25 °C
Refractive Index	1.444	at 20 °C
Molecular Weight	277.38 g/mol	
Molecular Formula	C ₁₄ H ₃₂ NO ₂ P	
Appearance	Clear colorless liquid	
Purity	≥95%	
Storage Temp.	2-8°C	

Experimental Protocol: Synthesis of Di-tert-butyl diisopropylphosphoramidite

The following is a general procedure for the synthesis of **Di-tert-butyl diisopropylphosphoramidite** from dichloro-N,N-diisopropylphosphoramidite and tert-butyl alcohol.^[3]

Materials:

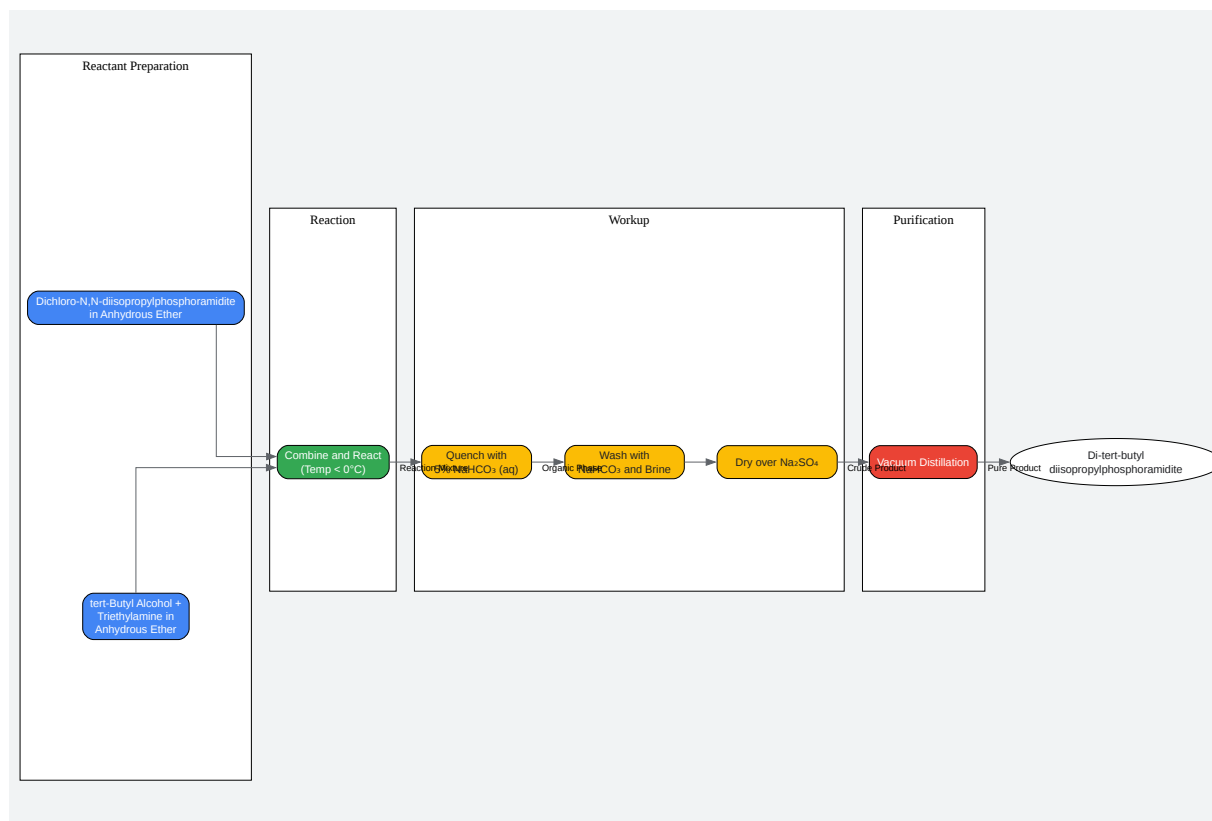
- Dichloro-N,N-diisopropylphosphoramidite
- tert-Butyl alcohol
- Triethylamine
- Anhydrous diethyl ether
- 5% aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution
- Anhydrous sodium sulfate

Procedure:

- Under anhydrous conditions, prepare a solution of tert-butyl alcohol (2.0 equivalents) and triethylamine (2.2 equivalents) in anhydrous diethyl ether.
- Slowly add this solution to a solution of dichloro-N,N-diisopropylphosphoramidite (1.0 equivalent) in anhydrous diethyl ether, while maintaining the reaction temperature below 0°C.
- After the addition is complete, continue to stir the reaction mixture at a temperature below 0°C for a few minutes.
- Quench the reaction by adding a 5% aqueous sodium bicarbonate solution.
- Separate the aqueous phase. Wash the organic phase sequentially with 5% aqueous sodium bicarbonate solution and saturated aqueous sodium chloride solution.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate to obtain a crude oily residue.
- Purify the residue by vacuum distillation to yield **Di-tert-butyl diisopropylphosphoramidite** as a clear oil.

Synthetic Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **Di-tert-butyl diisopropylphosphoramidite**.



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Caption: Synthesis workflow for **Di-tert-butyl diisopropylphosphoramidite**.

Applications in Research and Development

Di-tert-butyl diisopropylphosphoramidite is a versatile reagent with broad applications. It is a fundamental building block in DNA and RNA synthesis, enabling the production of oligonucleotides for genetic research, diagnostics, and therapeutic development.[1] Furthermore, it serves as a ligand in various metal-catalyzed cross-coupling reactions, including Buchwald-Hartwig, Heck, Suzuki-Miyaura, and Sonogashira couplings, which are pivotal in the synthesis of complex organic molecules and active pharmaceutical ingredients.[2][4]

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